

propylcyclopentane GC-MS analysis methods

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Compound Focus: Propylcyclopentane

CAS No.: 2040-96-2

Cat. No.: S793528

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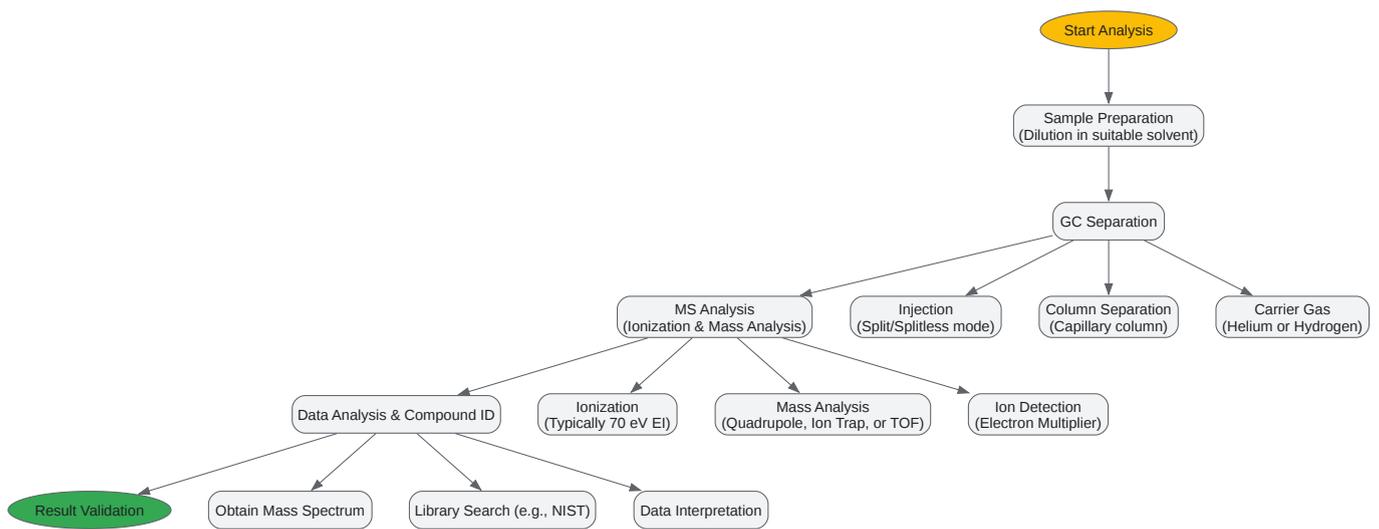
Chemical Profile of Propylcyclopentane

The table below summarizes the key identifying information for **propylcyclopentane**, which is essential for any analytical method development [1] [2].

Property	Value / Identifier
CAS Registry Number	2040-96-2 [1] [2]
Molecular Formula	C ₈ H ₁₆ [1] [2]
Molecular Weight	112.2126 g/mol [1] [2]
IUPAC Name	Propylcyclopentane [1] [2]
Other Names	n-Propylcyclopentane; 1-Cyclopentylpropane [1] [2]

A Proposed GC-MS Analysis Workflow

While a specific method for **propylcyclopentane** is not documented in the search results, the following workflow, based on standard GC-MS practices, outlines the key steps you would take to develop your own protocol [3] [4] [5].



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Suggested GC-MS Instrument Parameters

Based on general principles for analyzing hydrocarbons, here are suggested starting points for your instrument method. You will need to optimize these conditions for your specific instrument and requirements [6] [4] [5].

Parameter	Suggested Setting	Purpose & Notes
Sample Preparation	Dilute in volatile solvent (e.g., hexane, methanol)	Ensures proper volatility and minimizes column damage.
Injection	Split mode (split ratio 10:1 to 50:1), 250 °C	Prevents column overload for neat or concentrated samples.
Carrier Gas	Helium (constant flow, e.g., 1.0 mL/min)	Mobile phase for transporting vaporized sample.
GC Column	Mid-polarity (e.g., 35% phenyl polysilphenylene-siloxane) or standard non-polar (e.g., 5% phenyl polysiloxane)	Mid-polarity offers better shape selectivity for hydrocarbons.
Oven Program	e.g., 40 °C (hold 2 min), ramp 10 °C/min to 200 °C (hold 5 min)	Separates compounds by boiling point and polarity.
Transfer Line	250–280 °C	Prevents analyte condensation between GC and MS.
Ionization	Electron Ionization (EI), 70 eV	Standard, reproducible fragmentation for library matching.
Mass Analyzer	Quadrupole (single or tandem)	Common and robust for quantitative and screening work.
Scan Mode	Full scan (e.g., m/z 40–300)	Ideal for initial method development and unknown confirmation.

Key Considerations for Analysis

- **Expected Mass Spectrum:** As a saturated hydrocarbon, the mass spectrum of **propylcyclopentane** is expected to show a molecular ion at **m/z 112** and a series of fragment ions differing by 14 mass units (-CH₂- groups), which is a classic pattern for alkanes [4]. The spectrum may show a low abundance of the molecular ion due to fragmentation [4].
- **Handling Volatile Compounds:** **Propylcyclopentane** is a volatile organic liquid. To ensure analytical accuracy, take care to minimize sample evaporation during preparation and handling, as this can lead to significant errors in concentration measurement [7]. Using internal standards is highly recommended for quantification.
- **Structural Confirmation:** A major strength of GC-MS is its ability to provide a second dimension of identification beyond retention time. The mass spectrum acts as a unique fingerprint that can be searched against commercial libraries like the NIST database to confirm the compound's identity [3] [5].

A Path Forward for Protocol Development

Since a ready-to-use protocol is not available, I recommend the following steps to create your own:

- **Literature and Patent Search:** Conduct a deeper search in scientific literature and patent databases using the CAS number (2040-96-2) and other chemical names.
- **Method Optimization:** Use the suggested parameters in the table above as a starting point. You will likely need to experiment with the oven temperature ramp rate and the injection split ratio to achieve optimal separation and peak shape for your specific sample matrix.
- **Validation:** Once a method is developed, validate it for your intended purpose by establishing parameters like linearity, limit of detection (LOD), limit of quantitation (LOQ), precision, and accuracy [6].

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